

# A Technical Guide to the Physical Properties of Carbobenzoxyglycylglycine

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## Compound of Interest

Compound Name: Carbobenzoxyglycylglycine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Carbobenzoxyglycylglycine** (also known as Z-Gly-Gly-OH). Intended for professionals in research and drug development, this document details quantitative physical data, outlines relevant experimental methodologies, and illustrates the synthetic logic of this compound.

## Core Physical and Chemical Properties

**Carbobenzoxyglycylglycine** is a dipeptide derivative where the N-terminus of the glycylglycine dipeptide is protected by a carbobenzoxy group. This protecting group is instrumental in peptide synthesis, preventing unwanted side reactions.<sup>[1][2]</sup> The physical characteristics of this compound are crucial for its handling, storage, and application in synthetic protocols.

## Data Presentation

The quantitative physical properties of **Carbobenzoxyglycylglycine** are summarized in the table below for ease of reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>12</sub> H <sub>14</sub> N <sub>2</sub> O <sub>5</sub>	[3]
Molecular Weight	266.25 g/mol	[3]
Appearance	White to off-white or almost white solid, powder, or crystal.	
Melting Point	178-180 °C (with decomposition)	
Solubility	Soluble in polar organic solvents such as DMSO (slightly) and Methanol (very slightly, with heating). Insoluble in water.	
pKa (Predicted)	3.41 ± 0.10	

## Experimental Protocols

Detailed experimental procedures for determining the key physical properties of **Carbobenzoxylglycylglycine** are outlined below. These represent generalized but standard methodologies employed in chemical laboratories.

### Melting Point Determination

The melting point of a solid is a critical indicator of its purity.[4] Pure crystalline solids typically exhibit a sharp melting point, while impurities lead to a depression and broadening of the melting range.

Methodology:

- **Sample Preparation:** A small quantity of dry, powdered **Carbobenzoxylglycylglycine** is packed into a capillary tube to a height of 2-3 mm.[5] The tube is then tapped gently to ensure the sample is compact.[5]
- **Apparatus:** A calibrated melting point apparatus, such as a Mel-Temp or a Thiele tube, is used. The capillary tube is placed in the heating block or oil bath of the apparatus.[6]

- **Heating and Observation:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, especially when approaching the expected melting point.<sup>[7]</sup>
- **Data Recording:** The temperature at which the first droplet of liquid appears is recorded as the onset of melting. The temperature at which the entire sample becomes a clear liquid is recorded as the completion of melting. The melting point is reported as this range.<sup>[5]</sup> For a pure sample, this range is typically narrow.

## Solubility Determination

Solubility is defined as the maximum concentration of a solute that can dissolve in a solvent at a specific temperature to form a saturated solution.<sup>[8][9]</sup>

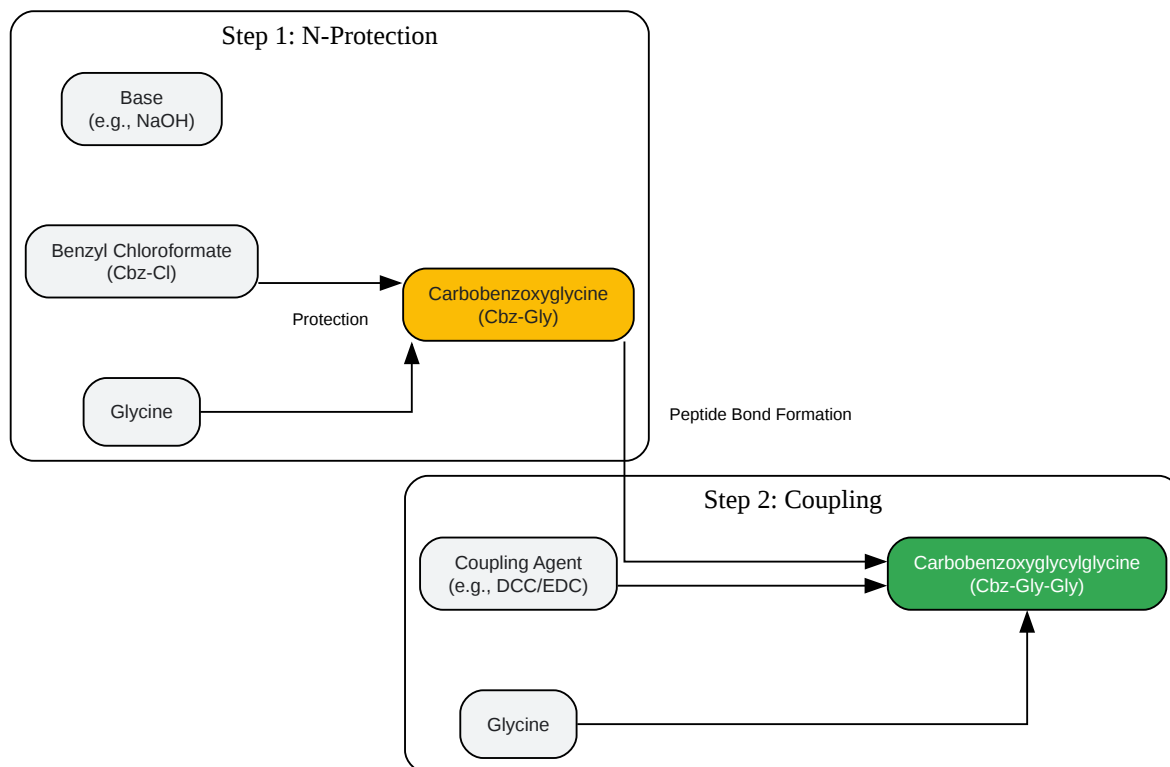
Methodology:

- **Equilibrium Method (Shake-Flask):** An excess amount of solid **Carbobenzoxymethylglycylglycine** is added to a known volume of the solvent (e.g., DMSO, Methanol, water) in a sealed container.<sup>[10]</sup>
- **Agitation and Equilibration:** The mixture is agitated at a constant temperature for a prolonged period (typically 24-48 hours) to ensure that equilibrium is reached.<sup>[10]</sup>
- **Phase Separation:** Once equilibrium is established, the undissolved solid is separated from the saturated solution by filtration or centrifugation.<sup>[11]</sup>
- **Analysis:** The concentration of **Carbobenzoxymethylglycylglycine** in the clear, saturated solution is determined using a suitable analytical technique, such as UV-Vis spectroscopy, HPLC, or by evaporating the solvent and weighing the residue.<sup>[12]</sup> The solubility is then expressed in units such as g/L, mg/mL, or mol/L.

## Logical Relationships: Synthesis of Carbobenzoxymethylglycylglycine

The synthesis of **Carbobenzoxymethylglycylglycine** is a fundamental example of peptide chemistry, illustrating the use of protecting groups to control reactivity. The carbobenzoxymethyl (Cbz) group is crucial for preventing the self-polymerization of glycine and directing the formation of the

desired peptide bond.[1][13] The following diagram illustrates the logical workflow of its synthesis.



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Caption: Synthetic pathway of **Carbobenzoxylglycylglycine**.

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